

Application Notes & Protocols: The Use of Octatetracontane in High-Temperature Applications

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Compound of Interest

Compound Name: Octatetracontane

CAS No.: 7098-26-2

Cat. No.: B1582252

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For: Researchers, scientists, and drug development professionals

Introduction: Understanding Octatetracontane

Octatetracontane (n-C₄₈H₉₈) is a long-chain, saturated hydrocarbon belonging to the n-alkane series. Its defining characteristic is a linear chain of 48 carbon atoms, which imparts a unique combination of physical and chemical properties.[1][2] As with other long-chain alkanes, the strength of its carbon-carbon (C-C) and carbon-hydrogen (C-H) covalent bonds results in significant thermal stability and chemical inertness.[3] This makes **octatetracontane** a compelling candidate for applications where materials must withstand elevated temperatures without degradation.

The primary mechanism of thermal decomposition for long-chain alkanes is initiated by the cleavage of C-C bonds, which requires substantial energy input.[3] This inherent stability, coupled with a high melting point and low volatility, forms the basis for its utility in specialized high-temperature environments.[1] This document provides a detailed guide to the properties of

octatetracontane and outlines protocols for its application as a high-temperature phase change material (PCM) and as a high-purity sealant.

Physicochemical Properties of n-Octatetracontane

A thorough understanding of **octatetracontane**'s physical properties is essential for its successful application. The data below has been consolidated from various sources to provide a reliable reference.

Property	Value	Units	Source(s)
Chemical Formula	C48H98	-	[1][2]
Molecular Weight	675.29	g/mol	[2]
CAS Number	7098-26-2	-	[2]
Appearance	Colorless, waxy solid	-	[1]
Melting Point	91-93	°C	[4]
Boiling Point	~596	°C	[1]
Density	0.822	g/cm ³	[4]
Flash Point	488	°C	[4]
Thermal Stability	Stable molecular linkages from melting point to ignition point.	-	[5]
Solubility	Insoluble in water; soluble in non-polar organic solvents like n-hexane.	-	[1]
Chemical Stability	Generally non-reactive under standard conditions; resistant to acids and bases.	-	[5]

Core High-Temperature Applications

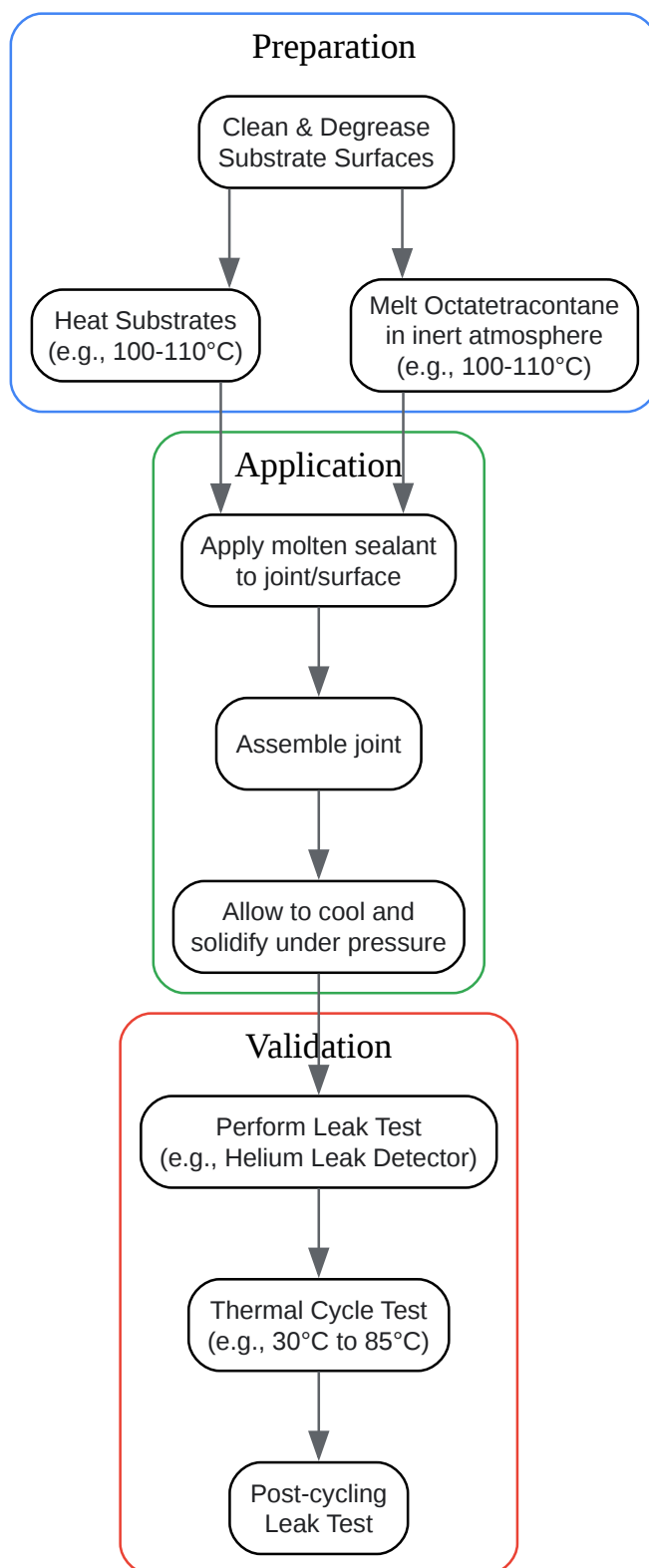
The unique properties of **octatetracontane** make it suitable for two primary high-temperature application areas: Thermal Energy Storage and High-Purity Sealing.

Octatetracontane as a High-Temperature Phase Change Material (PCM)

Scientific Principle: Phase change materials leverage the principle of latent heat to store and release large amounts of thermal energy at a nearly constant temperature.[6] When octatetracontane melts, it absorbs a significant amount of energy (latent heat of fusion) without a substantial change in its own temperature. This stored energy is released when it solidifies. Its high melting point of ~92°C makes it suitable for thermal energy storage and regulation in applications operating above the range of more common paraffin PCMs.

Causality of Application: The long, linear structure of n-alkanes allows for efficient crystal packing in the solid state. A large amount of energy is required to disrupt this ordered structure during melting, resulting in a high latent heat of fusion. This makes long-chain alkanes like **octatetracontane** excellent for storing thermal energy.[5] Its chemical stability ensures reliable, repeatable phase transitions over many cycles without degradation.

Workflow for PCM Characterization



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Caption: Workflow for applying and validating an **Octatetracontane** sealant.

Protocol 2: Application of **Octatetracontane** as a Removable High-Vacuum Sealant

This protocol is designed for sealing non-permanent joints in high-vacuum systems where organic contamination must be minimized.

I. Materials and Equipment:

- n-**Octatetracontane** (purity > 99%)
- Vacuum oven or hot plate in an inert atmosphere glovebox
- Surfaces to be sealed (e.g., metal flanges)
- Suitable solvents for cleaning (e.g., acetone, isopropanol)
- Heat source for application (e.g., heat gun)
- Leak detector (e.g., Helium Mass Spectrometer)

II. Surface Preparation:

- **Cleaning:** Thoroughly clean the surfaces to be sealed. Use appropriate solvents to remove any oils, greases, or other contaminants.
- **Drying:** Ensure surfaces are completely dry. For high-vacuum applications, a bake-out under vacuum is recommended to remove adsorbed water.

III. Sealant Application:

- **Melting:** In a clean, controlled environment (like a glovebox purged with nitrogen), gently heat the **octatetracontane** to just above its melting point (e.g., 100-110°C). Overheating can increase the risk of thermal degradation over time.
- **Pre-heating Substrate:** Pre-heat the joint to be sealed to a similar temperature (100-110°C). This ensures that the molten **octatetracontane** flows well and wets the surface properly before solidifying.

- Application: Apply a thin, uniform layer of the molten **octatetracontane** to the sealing surface.
- Assembly: Immediately assemble the joint while the components are still hot. Apply gentle, uniform pressure (e.g., by tightening flange bolts) to ensure a thin, continuous seal.

IV. Validation:

- Cooling: Allow the assembly to cool completely to room temperature.
- Leak Testing: Connect the sealed system to a helium leak detector and test the integrity of the seal according to standard vacuum practice. The seal should be vacuum-tight.
- Thermal Cycling (Optional): To test the robustness of the seal, the assembly can be cycled between a low temperature (e.g., 30°C) and a high temperature below the melting point (e.g., 85°C) several times before re-testing the leak rate.

Safety, Handling, and Storage

- Handling: While **octatetracontane** is considered relatively safe with no obvious toxicity, standard laboratory safety procedures should be followed. [1] Wear gloves, safety glasses, and a lab coat. Avoid inhalation of dust or fumes when heated. [4]* Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from strong oxidizing agents and sources of ignition. [1][4]* Chemical Compatibility: As a saturated alkane, **octatetracontane** is highly resistant to non-oxidizing acids and bases. It can be dissolved by hot non-polar solvents. It is incompatible with strong oxidizing agents, especially at elevated temperatures.

Conclusion

n-**Octatetracontane** is a specialty long-chain hydrocarbon with significant potential for high-temperature applications. Its high thermal stability, chemical inertness, and well-defined phase transition make it a valuable material for researchers developing advanced thermal management systems and high-purity sealing solutions. The protocols outlined in this guide provide a framework for the systematic characterization and application of **octatetracontane**, enabling scientists and engineers to leverage its unique properties in demanding technological environments.

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